

Pachypodol stock solution preparation storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pachypodol

CAS No.: 33708-72-4

Cat. No.: S538507

Get Quote

Stock Solution Preparation & Storage

The table below summarizes the standard preparation and storage conditions for **pachypodol** stock solutions based on manufacturer and research data.

Aspect	Protocol & Conditions
Recommended Solvent	DMSO [1] [2]
Typical Stock Concentration	100 mg/mL (290.43 mM) [1]
Storage Temperature	-80°C for 6 months; -20°C for 1 month [1] [2]
Storage Condition	Sealed storage, away from moisture and light [1]
Reconstitution Note	Solution should be aliquoted to avoid repeated freeze-thaw cycles [1]

Experimental Protocols from Research

Here are specific methodologies where **pachypodol** stock solutions were used in published studies, which can serve as a practical reference.

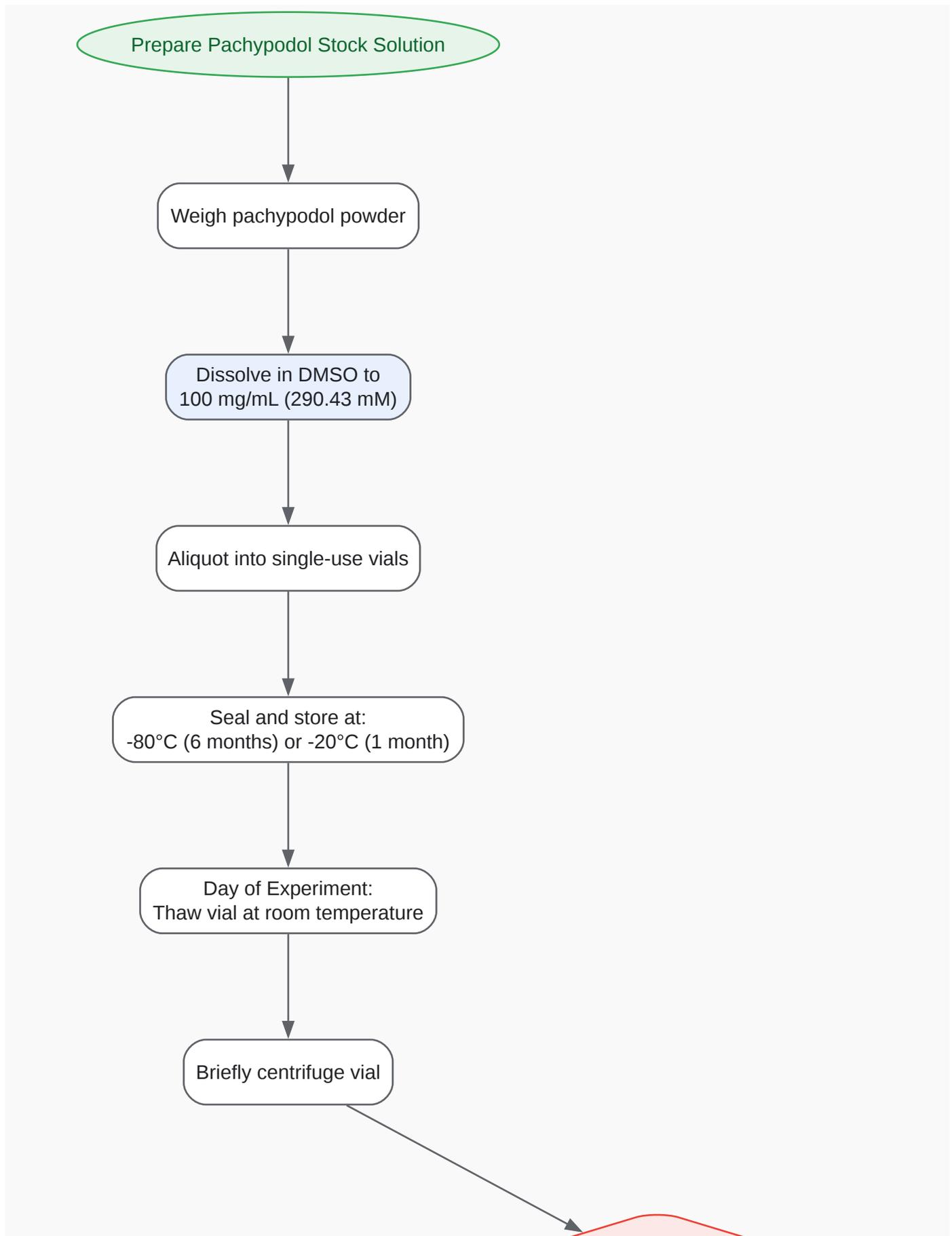
Study Focus	Stock Solution Preparation	Final Treatment Concentration	Cell Line / Model
Antioxidant/Cytoprotective Effects [3]	Dissolved in DMSO	3 - 30 μ M	HepG2 cells
Anti-cancer Activity [1] [2]	Information not specified in detail	IC50 = 185.6 μ M	CaCo-2 colon cancer cells
In Vivo Study (Neuroprotection) [1]	Prepared for intravenous injection	10 - 30 mg/kg	Rat pups

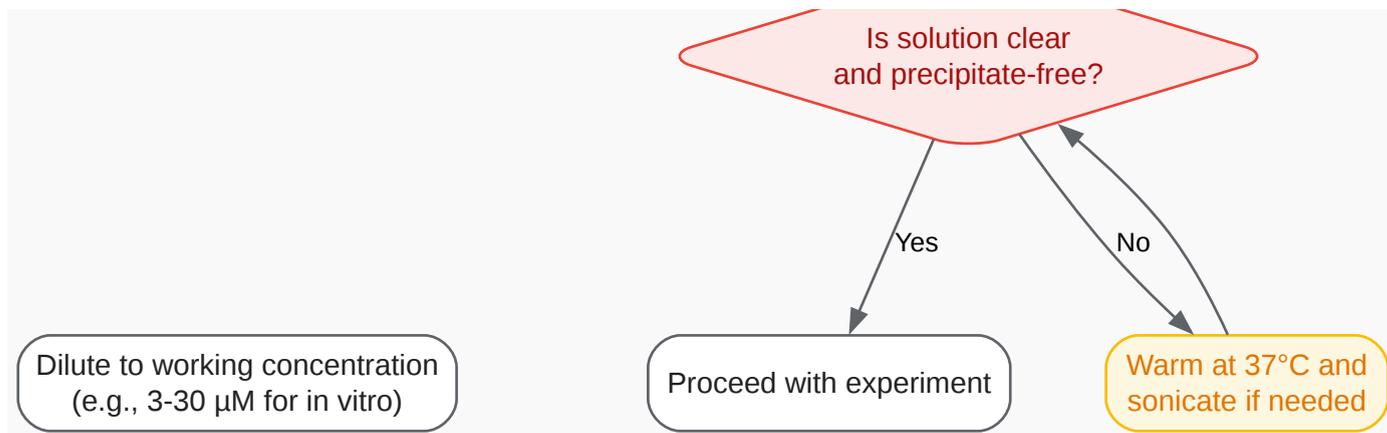
Troubleshooting & FAQs

- Problem: Precipitate Formation After Thawing
 - **Cause:** The solution may have been exposed to temperature fluctuations or stored for too long at -20°C.
 - **Solution:** Warm the vial at **37°C** and gently shake it in an ultrasonic bath to re-dissolve the compound [4]. Before use, ensure the solution is clear.
- Problem: Loss of Activity
 - **Cause:** Most common causes are repeated freeze-thaw cycles or improper storage.
 - **Solution:** Always **aliquot** the stock solution upon preparation. Use each aliquot only once and discard the remainder [1].
- FAQ: Can **pachypodol** be dissolved in solvents other than DMSO?
 - While DMSO is the standard due to its high solubility, one supplier notes that **pachypodol** is also soluble in acetone, chloroform, and ethyl acetate [2] [4]. However, the biological compatibility of these solvents must be considered for your specific assay.
- FAQ: How should I handle the stock solution on the day of the experiment?
 - For daily use, briefly centrifuge the vial to ensure the liquid is at the bottom. If it was stored at -80°C or -20°C, let it stand at **room temperature for at least an hour** before opening to prevent condensation and water absorption, which can degrade the compound [4].

Experimental Workflow Diagram

The following diagram visualizes the key steps and decision points in the process of preparing and using a **pachypodol** stock solution, integrating the protocols and troubleshooting advice above.





Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Pachypodol | Methoxyflavonoid [medchemexpress.com]
2. Pachypodol | CAS 33708-72-4 | InvivoChem [invivochem.net]
3. Possible Role of ERK-Dependent Nrf2 Activation [mdpi.com]
4. 19,20-(E)-Vallesamine | CAS:3368-87-4 | Alkaloids | High Purity [biocrick.com]

To cite this document: Smolecule. [Pachypodol stock solution preparation storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538507#pachypodol-stock-solution-preparation-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com